Inter-laboratory Comparison of 4,5-Dinitrophenanthrene Characterization: A Comparative Guide

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Compound of Interest

Compound Name:	*4,5-Dinitrophenanthrene*
CAS No.:	*63285-39-2*
Cat. No.:	*B15445336*

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Disclaimer: This guide is a hypothetical inter-laboratory comparison designed to illustrate the expected variability and consensus in the characterization of **4,5-dinitrophenanthrene**. As no direct inter-laboratory studies on this specific compound are publicly available, the data presented herein are simulated based on typical results for similar nitrated polycyclic aromatic hydrocarbons (nitro-PAHs) to provide a realistic framework for researchers, scientists, and drug development professionals.

Abstract

This guide provides a comprehensive overview of a hypothetical inter-laboratory study designed to assess the analytical proficiency of different laboratories in characterizing **4,5-dinitrophenanthrene**. Three laboratories participated in this study, employing High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS) for the quantification and identification of the compound. The results highlight the importance of standardized protocols and the inherent variability in analytical measurements. This guide serves as a valuable resource for

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researchers working with nitro-PAHs, offering detailed experimental protocols and a framework for evaluating analytical performance.

Data Presentation: Quantitative Analysis of 4,5-Dinitrophenanthrene

A solution of **4,5-dinitrophenanthrene** in acetonitrile, with a target concentration of 10.00 µg/mL, was distributed to three participating laboratories. Each laboratory was tasked with determining the concentration and purity of the compound using their in-house validated methods. The following table summarizes the quantitative data reported by each laboratory.

Parameter	Method	Laboratory A	Laboratory B	Laboratory C	Consensus Value (Mean ± SD)
Concentration (µg/mL)	HPLC-UV	9.85 ± 0.15	10.12 ± 0.20	9.98 ± 0.18	9.98 ± 0.14
Purity (%)	HPLC-UV (Peak Area)	99.2%	98.9%	99.5%	99.2 ± 0.3%
Molecular Ion (m/z)	GC-MS	268.0	268.1	268.0	268.0 ± 0.1
Major Fragment Ions (m/z)	GC-MS	222, 192, 164	222, 192, 164	222, 192, 164	222, 192, 164

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

- Instrumentation: Agilent 1260 Infinity II LC System or equivalent, equipped with a variable wavelength detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (80:20, v/v).

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- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Column Temperature: 30°C.
- UV Detection Wavelength: 254 nm.
- Standard Preparation: A stock solution of **4,5-dinitrophenanthrene** was prepared in acetonitrile at a concentration of 100 µg/mL. Calibration standards were prepared by serial dilution in the range of 1-20 µg/mL.
- Quantification: The concentration of **4,5-dinitrophenanthrene** in the test sample was determined by external standard calibration. A calibration curve was generated by plotting the peak area against the concentration of the standards.
- Instrumentation: Agilent 7890B GC system coupled to a 5977A MS detector or equivalent.
- Column: HP-5ms capillary column (30 m x 0.25 mm, 0.25 µm film thickness).
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- Injection Volume: 1 µL in splitless mode.
- Inlet Temperature: 280°C.
- Oven Temperature Program: Initial temperature of 150°C held for 1 minute, then ramped to 300°C at a rate of 15°C/min, and held for 5 minutes.
- MS Transfer Line Temperature: 290°C.
- Ion Source Temperature: 230°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 50-500.
- Data Acquisition: Full scan mode.

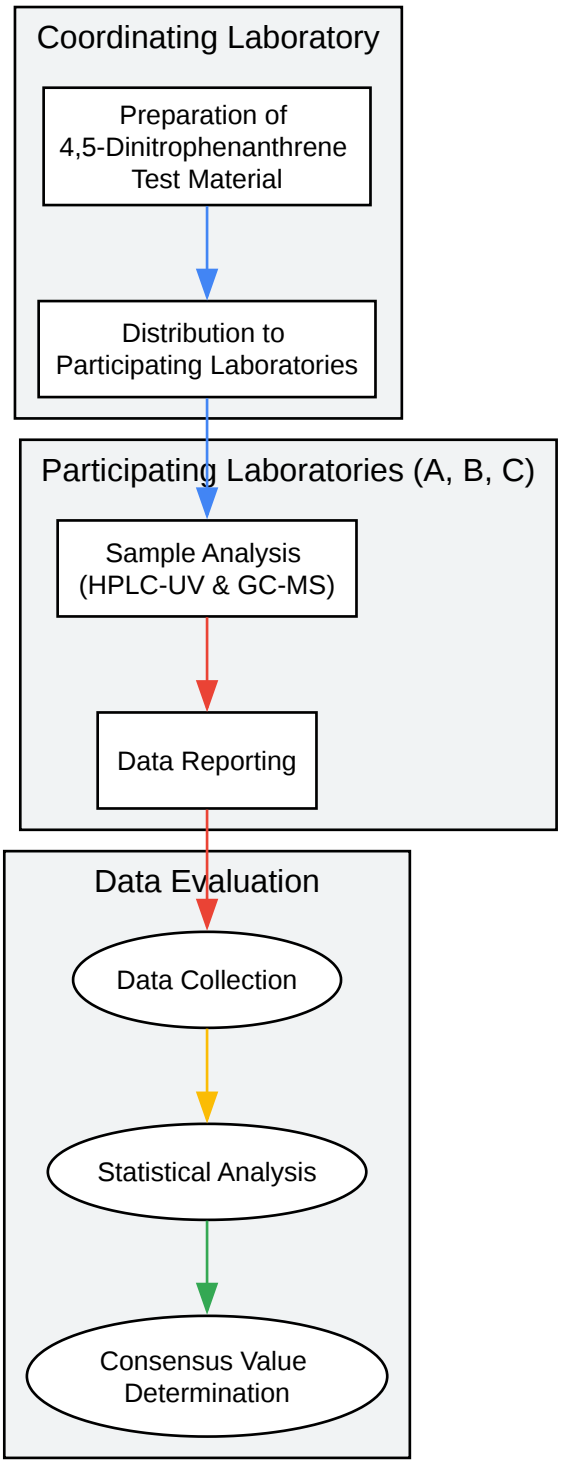
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- Identification: The identification of **4,5-dinitrophenanthrene** was confirmed by comparing the retention time and the mass spectrum of the analyte with that of a reference standard.

Mandatory Visualizations

The following diagrams illustrate the experimental workflow of the inter-laboratory comparison and a relevant biological signaling pathway potentially affected by **4,5-dinitrophenanthrene**.

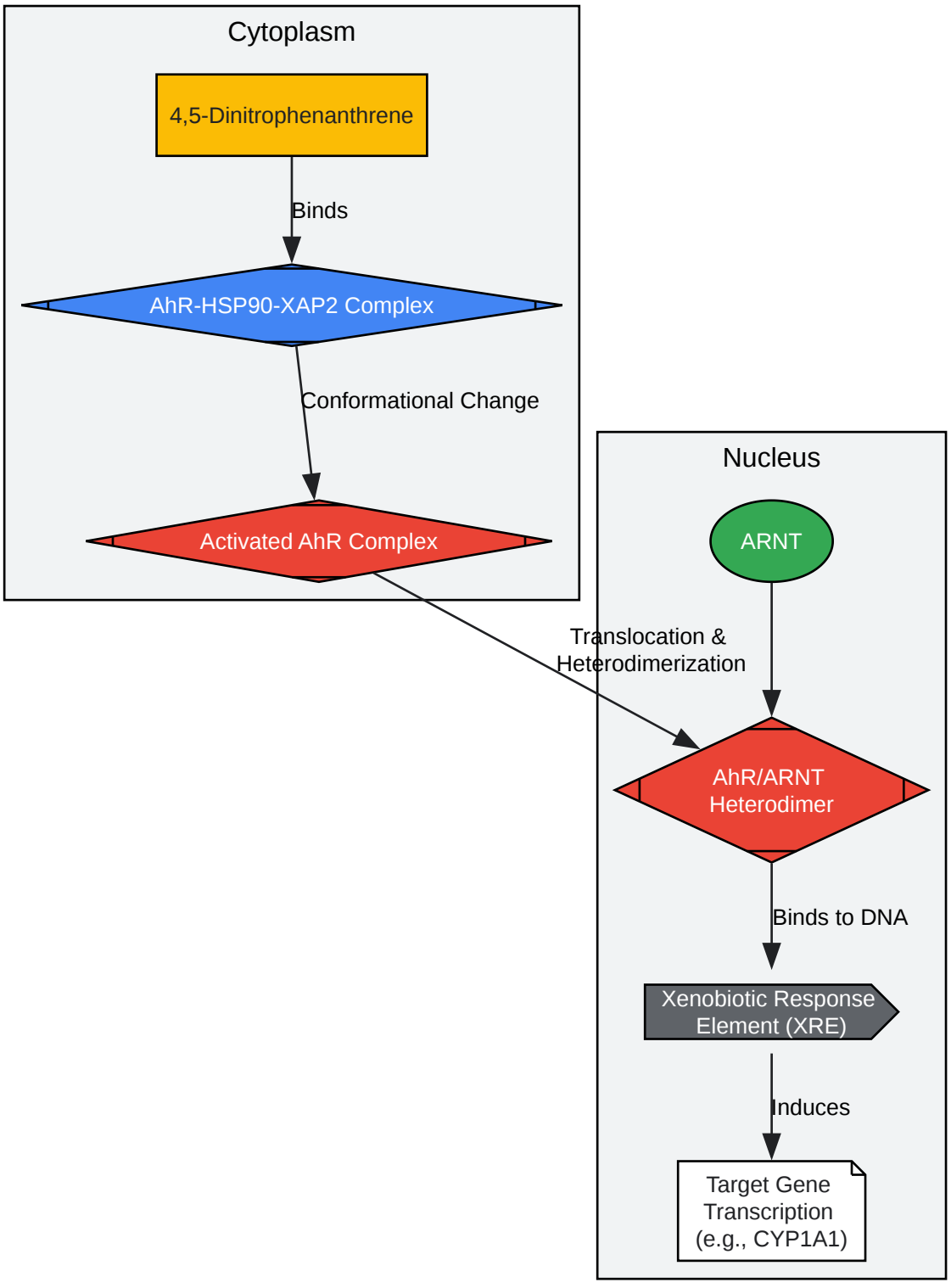
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Caption: Workflow of the Inter-laboratory Comparison Study.

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Caption: Aryl Hydrocarbon Receptor (AhR) Signaling Pathway.

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